

# 2-butoxyethyl oleate biodegradability assessment

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## Compound Focus: 2-Butoxyethyl oleate

CAS No.: 109-39-7

Cat. No.: S1511955

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## Chemical Profile of 2-Butoxyethyl Oleate

The table below summarizes the basic chemical and physical properties of **2-Butoxyethyl oleate** found in the search results [1] [2].

Property	Value
Common Name	2-butoxyethyl oleate [1]
CAS Number	109-39-7 [1] [2]
Molecular Formula	C <sub>24</sub> H <sub>46</sub> O <sub>3</sub> [1] [2]
Molecular Weight	382.620 g/mol [1] [2]
Density	0.893 g/cm <sup>3</sup> [1] [2]
Boiling Point	462.5°C at 760 mmHg [1] [2]
Flash Point	168.5°C [1] [2]
Synonym	Ethyleneglycol monobutyl ether oleate [1]

## Information Gaps and Research Guidance

A complete assessment requires more than the basic data presented above. The following critical information was not available in the search results:

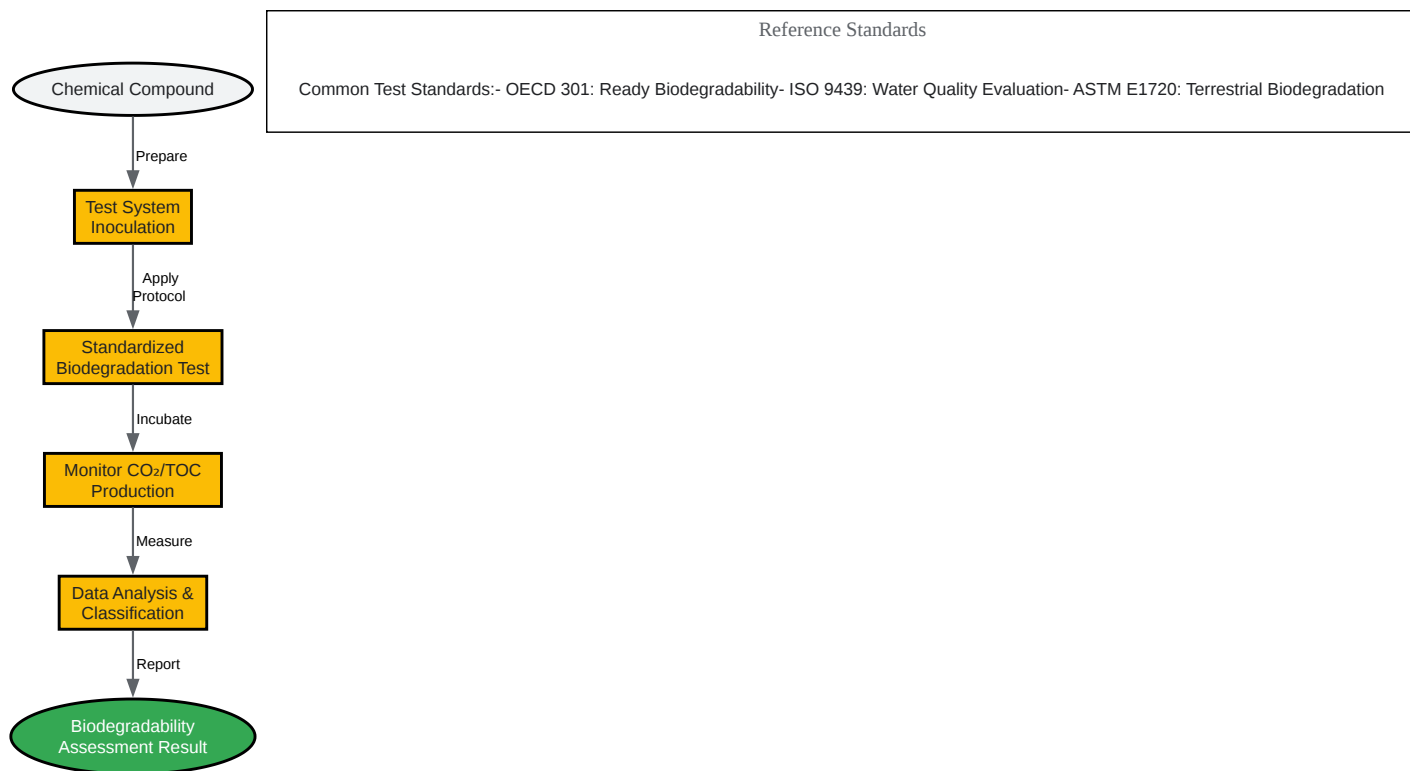
- **Biodegradability Data:** No quantitative data on biodegradation rates, half-lives, or results from standard tests (like OECD 301 or ISO 9439).
- **Comparison with Alternatives:** No experimental data comparing the performance or environmental impact of **2-butoxyethyl oleate** against other plasticizers or solvents.
- **Detailed Experimental Protocols:** While one synthetic route was mentioned [1], the methodologies for biodegradation studies were absent.

To build a thorough comparison guide, I suggest you:

- **Consult Specialized Databases:** Directly search academic and regulatory databases such as PubMed, ScienceDirect, the EPA's CompTox Chemicals Dashboard, and the ECHA (European Chemicals Agency) database. Using the CAS Number (**109-39-7**) is the most effective way to search.
- **Refine Your Search:** Use specific search terms like "**2-butoxyethyl oleate** biodegradability OECD 301," "ecological impact of oleate esters," or "comparative study of plasticizers biodegradation."

## Proposed Workflow for Biodegradability Assessment

Although specific data was not found, the diagram below outlines a generalized experimental workflow for conducting a biodegradability assessment, which is common in environmental chemistry. This aligns with your request for a visualized workflow.



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### Biodegradability Test Workflow

This diagram illustrates the standard steps for evaluating chemical biodegradability. The process begins with test system preparation, proceeds through incubation and monitoring under established standards, and

concludes with data-driven classification [3] [4] [5].

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## References

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